

2-Caren-10-al CAS number and chemical structure

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Compound of Interest

Compound Name: 2-Caren-10-al

Cat. No.: B15595392

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An In-depth Technical Guide to 2-Caren-10-al

CAS Number: 6909-19-9

Chemical Structure:

- Molecular Formula: C₁₀H₁₄O
- IUPAC Name: 7,7-dimethylbicyclo[4.1.0]hept-2-ene-3-carbaldehyde
- SMILES: CC1(C)C2CCC(=C/C=O)C12
- InChI Key: RAHRTJHAYXOITA-UHFFFAOYSA-N

Overview

2-Caren-10-al is a bicyclic monoterpenoid and a principal constituent of the essential oil extracted from the seeds of *Cuminum cyminum* L., commonly known as cumin.^[1] Its presence and concentration in cumin essential oil can vary depending on the geographical origin of the plant and the extraction method employed. This guide provides a comprehensive overview of the available technical information on **2-Caren-10-al**, with a focus on its chemical properties, and its role within the broader context of *Cuminum cyminum* essential oil.

Chemical and Physical Properties

While detailed experimental data for the isolated **2-Caren-10-al** is limited in publicly available literature, its basic properties can be summarized.

Property	Value
CAS Number	6909-19-9
Molecular Formula	C ₁₀ H ₁₄ O
Molecular Weight	150.22 g/mol
IUPAC Name	7,7-dimethylbicyclo[4.1.0]hept-2-ene-3-carbaldehyde
Appearance	Likely a component of a volatile oil
Solubility	Expected to be soluble in organic solvents

Occurrence and Isolation

2-Caren-10-al is a naturally occurring compound found in the essential oil of *Cuminum cyminum*. The composition of this essential oil is complex and can be influenced by factors such as the extraction technique.

Table 1: Composition of *Cuminum cyminum* L. Seed Essential Oil from Various Sources

Compound	Microwave-Assisted Extraction (%)	Steam Distillation (%)	Hydrodistillation (Bulgaria) (%)
Cuminaldehyde	-	-	36.0
β -pinene	23.51	3.84	19.3
p-cymene	18.61	6.82	18.4
γ -terpinene	22.82	2.20	15.3
Cuminol	22.73	65.45	-
2-Caren-10-al	3.41	8.73	-
Caryophyllene	2.50	-	-

Note: The absence of a compound in a particular analysis does not necessarily mean it is absent from the oil, but rather that it was not identified as a major component in that specific study.^[2]

Experimental Protocols

Detailed experimental protocols specifically for the investigation of isolated **2-Caren-10-al** are not extensively reported. However, the methodologies used for the extraction and analysis of the essential oil in which it is found are well-documented.

Essential Oil Extraction

A common method for obtaining the essential oil from *Cuminum cyminum* seeds is hydrodistillation.

Protocol: Hydrodistillation of *Cuminum cyminum* Seeds

- Plant Material: Dried seeds of *Cuminum cyminum* L. are used.
- Apparatus: A Clevenger-type apparatus is typically employed.

- Procedure: a. The seeds are ground and placed in a flask with a sufficient volume of water. b. The mixture is heated to boiling. c. The steam and volatile components are condensed and collected in a graduated tube. d. The essential oil, being less dense than water, separates and can be collected.
- Drying and Storage: The collected oil is dried over anhydrous sodium sulfate and stored in a sealed, dark container at low temperature to prevent degradation.

Isolation of Individual Components

High-speed counter-current chromatography (HSCCC) is a technique that has been successfully used to isolate individual components from the essential oil of *Cuminum cyminum*.
[3][4]

Protocol Outline: Isolation of Monoterpenes using HSCCC

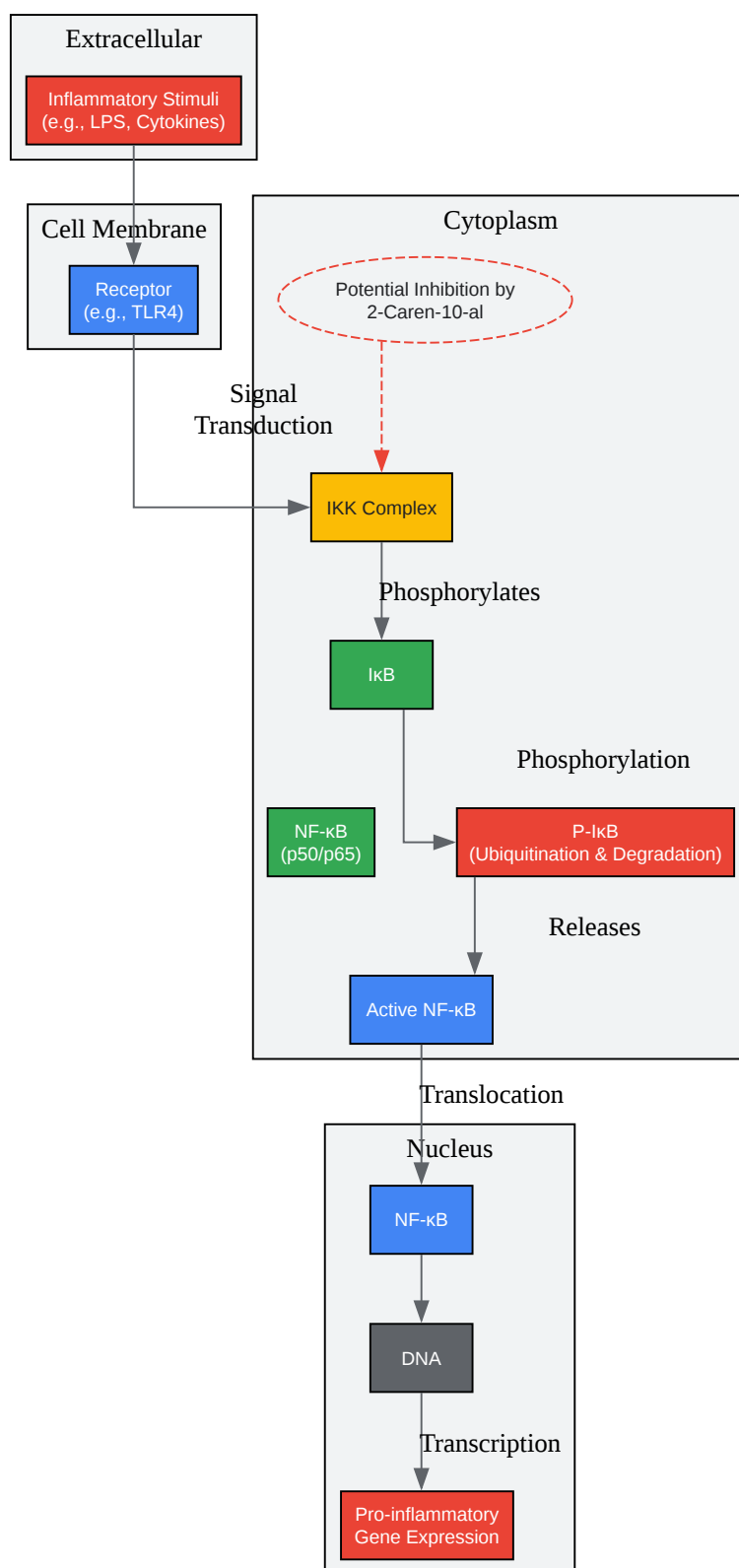
- Sample Preparation: The crude essential oil is dissolved in a suitable solvent mixture.
- HSCCC System: A two-phase solvent system is selected to achieve optimal separation of the target compounds. A common system for separating monoterpenes is a mixture of n-hexane, methanol, and water.[3]
- Separation: The sample is injected into the HSCCC column, and the separation is performed in a head-to-tail mode.
- Fraction Collection: Fractions are collected based on the elution profile.
- Analysis: The purity of the isolated fractions is determined using Gas Chromatography (GC) and Gas Chromatography-Mass Spectrometry (GC-MS).

Biological Activity and Signaling Pathways

The biological activities of the essential oil of *Cuminum cyminum* have been reported to include antimicrobial, antioxidant, and anti-inflammatory properties.[5][6] While it is plausible that **2-Caren-10-al** contributes to these effects, there is a significant lack of studies on the isolated compound to definitively establish its specific activities and mechanisms of action.

Potential Role in Inflammatory Signaling

Many natural products exert their anti-inflammatory effects by modulating key signaling pathways, such as the Nuclear Factor-kappa B (NF- κ B) pathway. NF- κ B is a crucial transcription factor that regulates the expression of pro-inflammatory genes. While there is no direct evidence for the effect of **2-Caren-10-al** on this pathway, a general representation of the NF- κ B signaling cascade is provided below as a hypothetical framework for how a compound like **2-Caren-10-al** could potentially exert anti-inflammatory effects.



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